A-Z of N-Boc-4-(4-bromophenyl)piperidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*1-N-Boc-4-(4-Bromophenyl)piperidine*
CAS No.:	*769944-78-7*
Cat. No.:	*B1370976*

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Introduction: The Strategic Importance of a Versatile Building Block

In the landscape of modern medicinal chemistry and drug development, the strategic use of well-defined molecular scaffolds is paramount to the efficient construction of complex therapeutic agents. N-Boc-4-(4-bromophenyl)piperidine serves as a quintessential example of such a scaffold. This synthetic intermediate incorporates three key structural features that make it highly valuable: a piperidine ring, a common motif in a vast number of biologically active compounds; a Boc (tert-butyloxycarbonyl) protecting group on the piperidine nitrogen, which allows for controlled, sequential reactions; and a bromophenyl substituent, which provides a reactive handle for a variety of powerful cross-coupling reactions.[1][2]

The piperidine moiety is prevalent in pharmaceuticals targeting the central nervous system (CNS), among other therapeutic areas, due to its ability to impart favorable pharmacokinetic properties such as improved solubility and metabolic stability.[3][4] The Boc protecting group offers robust protection under a wide range of reaction conditions but can be cleanly removed under mild acidic conditions, a feature critical for multi-step syntheses.[2] Most significantly, the

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bromine atom on the phenyl ring acts as a versatile precursor for introducing molecular diversity through reactions like Suzuki, Heck, and Buchwald-Hartwig couplings, enabling the systematic exploration of the chemical space around the core structure.[5] This guide provides an in-depth examination of the physical, chemical, and practical aspects of N-Boc-4-(4-bromophenyl)piperidine for researchers and drug development professionals.

Physicochemical and Structural Properties

A thorough understanding of a compound's physical and chemical properties is the foundation of its effective application in synthesis and development. The key properties of N-Boc-4-(4-bromophenyl)piperidine are summarized below.

Property	Value	Source(s)
CAS Number	769944-78-7	[6][7]
Molecular Formula	C16H22BrNO2	[6]
Molecular Weight	340.26 g/mol	[6]
Appearance	White to off-white crystalline powder or solid	[8]
Melting Point	103-107 °C	Data from various suppliers
Boiling Point	398.5 ± 42.0 °C (Predicted)	[9]
Density	1.283 ± 0.06 g/cm3 (Predicted)	[9]
Solubility	Soluble in organic solvents like Dichloromethane (DCM), Ethyl Acetate, and Methanol. Insoluble in water.	General chemical knowledge

Synthesis and Purification: A Validated Protocol

The reliable synthesis of N-Boc-4-(4-bromophenyl)piperidine is crucial for its use in research and development. The most common approach involves the N-protection of the precursor, 4-(4-bromophenyl)piperidine. The following protocol describes a standard, high-yield procedure.

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Expert Rationale behind the Protocol:

The choice of di-tert-butyl dicarbonate ((Boc)2O) is standard for Boc protection due to its high reactivity and the benign nature of its byproducts (tert-butanol and CO2). A base, such as triethylamine or sodium bicarbonate, is used to neutralize the acid formed during the reaction, driving the equilibrium towards the product. The reaction is typically performed in a polar aprotic solvent like Dichloromethane (DCM) or a biphasic system to facilitate easy workup. Purification by crystallization is often sufficient to achieve high purity, leveraging the crystalline nature of the product.

Detailed Step-by-Step Synthesis Protocol:

- Reaction Setup: To a solution of 4-(4-bromophenyl)piperidine (1.0 eq) in Dichloromethane (DCM, approx. 10 mL per gram of starting material) in a round-bottom flask, add triethylamine (1.2 eq). Stir the mixture at room temperature for 10 minutes.
- Boc Protection: Slowly add a solution of di-tert-butyl dicarbonate ((Boc)2O, 1.1 eq) in DCM to the reaction mixture.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed (typically 2-4 hours).
- Workup: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol/water or hexanes/ethyl acetate, to yield N-Boc-4-(4-bromophenyl)piperidine as a white solid.

Synthesis Workflow Diagram

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Caption: A typical laboratory workflow for the synthesis and purification of N-Boc-4-(4-bromophenyl)piperidine.

Chemical Reactivity and Applications in Drug Discovery

The true utility of N-Boc-4-(4-bromophenyl)piperidine lies in its versatile reactivity, which allows it to serve as a cornerstone for building a diverse library of compounds.

Key Reactions:

- Suzuki-Miyaura Coupling: The bromine atom is readily displaced in palladium-catalyzed Suzuki reactions with various boronic acids or esters. This is the most common application, enabling the formation of a new carbon-carbon bond and the introduction of a wide range of aryl, heteroaryl, or alkyl groups.[10] This strategy is fundamental for structure-activity relationship (SAR) studies.

- Buchwald-Hartwig Amination: The aryl bromide can be converted to an arylamine through palladium-catalyzed coupling with primary or secondary amines, amides, or carbamates. This introduces nitrogen-containing functionalities, which are crucial for modulating biological activity and physicochemical properties.

- Heck and Sonogashira Couplings: These reactions allow for the introduction of alkenyl and alkynyl groups, respectively, further expanding the accessible chemical space.

- Boc Deprotection: The Boc group can be efficiently removed using strong acids like trifluoroacetic acid (TFA) in DCM or hydrochloric acid (HCl) in dioxane.[11] This unmasks the

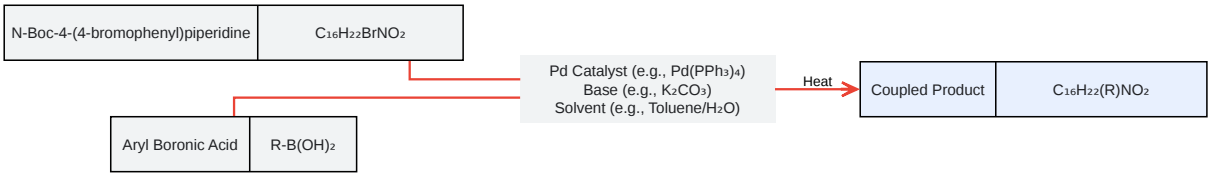
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piperidine nitrogen, making it available for subsequent functionalization, such as acylation, alkylation, or reductive amination.[11]

Application in Fentanyl Synthesis:

While N-Boc-4-(4-bromophenyl)piperidine itself is not a direct precursor in the most common fentanyl synthesis routes, structurally related compounds like N-Boc-4-piperidinone are key starting materials.[11] The synthesis involves reductive amination to install the aniline moiety, followed by acylation and deprotection.[11] The principles of using a Boc-protected piperidine core are central to the controlled synthesis of such complex molecules.

Illustrative Reaction Pathway: Suzuki Coupling



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Caption: Generalized scheme for a Suzuki-Miyaura cross-coupling reaction using N-Boc-4-(4-bromophenyl)piperidine.

Spectroscopic Characterization

Unambiguous characterization is essential for verifying the identity and purity of the synthesized compound.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum provides a clear fingerprint. Key signals include the aromatic protons of the bromophenyl group (typically two doublets in the 7.0-7.5 ppm range), the broad signals for the piperidine ring protons (1.5-3.0 ppm and 4.0-4.3 ppm for protons adjacent to nitrogen), and a characteristic singlet for the nine protons of the Boc group around 1.46 ppm.[12]

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- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon spectrum will show signals for the aromatic carbons (around 120-145 ppm), the carbonyl carbon of the Boc group (~155 ppm), the quaternary carbon of the Boc group (~79-80 ppm), and the distinct signals for the piperidine ring carbons.[12]

- Mass Spectrometry (MS): Electron-impact or electrospray ionization mass spectrometry will show the molecular ion peak (M+) or the protonated molecule ([M+H]+), confirming the molecular weight. The characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) will be evident in the molecular ion cluster, providing definitive evidence of its presence.[13]

- Infrared (IR) Spectroscopy: The IR spectrum is useful for confirming functional groups. A strong absorption band around 1680-1700 cm^{-1} is characteristic of the carbonyl (C=O) stretch of the Boc protecting group.[12][14]

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. Adherence to proper handling procedures is non-negotiable.

- Hazard Identification: The compound may be harmful if swallowed and can cause skin and serious eye irritation.[15][16] It may also cause respiratory tract irritation.[16][17]

- Handling Precautions: Use in a well-ventilated area or under a chemical fume hood.[18] Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[15][18] Avoid formation of dust and aerosols.[8]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[18] It is stable under recommended storage conditions.[8]

- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[8]

- Disposal: Dispose of waste in accordance with federal, state, and local environmental control regulations.[15]

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